Protocol for intravenous injection of HAPC-Chol liposomes

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Compound of Interest

Compound Name:	*HAPC-Chol*
Cat. No.:	*B1192861*

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Executive Summary & Scientific Rationale

This Application Note details the protocol for the formulation, characterization, and intravenous (IV) administration of **HAPC-Chol** (a cationic cholesterol derivative) liposomes. Unlike standard neutral liposomes (e.g., HSPC/Chol) used for small molecule drugs (like Doxil®), **HAPC-Chol** is a specialized cationic lipid designed primarily for the delivery of nucleic acids (siRNA, pDNA) to the lung endothelium or liver hepatocytes via the systemic circulation.

Mechanism of Action: The efficacy of **HAPC-Chol** relies on the "Electrostatic Interaction & First-Pass" mechanism:

- Cationic Charge: The **HAPC-Chol** headgroup provides a positive zeta potential, enabling high-affinity electrostatic complexation with negatively charged nucleic acid backbones (Lipoplex formation).
- DOPE Synergism: **HAPC-Chol** is rarely used alone; it is co-formulated with DOPE (1,2-dioleoyl-sn-glycero-3-phosphoethanolamine). DOPE acts as a "helper lipid," facilitating endosomal escape via the "proton sponge" effect or membrane fusion at acidic pH.

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- In Vivo Fate: Upon IV injection, cationic lipoplexes interact with serum proteins (albumin, fibronectin), forming a "protein corona" that often directs them to the lung capillaries (first-pass filtration) or liver, depending on the net charge and particle size.

Materials & Reagents

Lipid Components

Component	Full Name	Function	Storage
HAPC-Chol	Specific Cationic Cholesterol Derivative (See Ref 1)	Cationic anchor; binds siRNA.	-20°C (Desiccated)
DOPE	1,2-Dioleoyl-sn-glycero-3-phosphoethanolamine	Fusogenic helper lipid; aids cytosolic release. [1]	-20°C (Powder/Chloroform)
DSPE-PEG2000	(Optional) 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000]	"Stealth" coating; prolongs circulation half-life (reduces lung accumulation).	-20°C

Aqueous Phase & Buffers

- Hydration Buffer: Nuclease-Free Water or 5% Dextrose (D5W). Avoid PBS during initial complexation; high ionic strength causes immediate aggregation of cationic liposomes.
- Injection Buffer: 5% Dextrose in Water (Isotonic, non-ionic).

Workflow 1: Formulation of HAPC-Chol/DOPE Liposomes

Principle: The goal is to create small unilamellar vesicles (SUVs) with a high positive surface charge before adding the payload.

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Step-by-Step Protocol:

- Molar Ratio Calculation:
  - Standard formulation: **HAPC-Chol** : DOPE (1 : 1 molar ratio).
  - Note: If PEGylation is required for tumor targeting (to avoid lung capture), add DSPE-PEG2000 at 1–3 mol%.
- Thin Film Formation:
  - Dissolve lipids in Chloroform:Methanol (3:1 v/v) in a clean, acid-washed round-bottom flask.
  - Evaporate solvent using a rotary evaporator at 40°C under vacuum (approx. 200 mbar) for 30 minutes.
  - Critical: Ensure a thin, uniform film forms on the glass wall. Dry overnight under high vacuum to remove trace solvent.
- Hydration:
  - Add 5% Dextrose (or Nuclease-Free Water) to the lipid film.
  - Final Lipid Concentration: Typically 1 mg/mL to 5 mg/mL.
  - Vortex vigorously for 2–5 minutes at room temperature until the film is completely suspended. This forms Multilamellar Vesicles (MLVs).[2]
- Downsizing (Sonication):
  - Use a probe sonicator (on ice) or bath sonicator.
  - Cycle: 30 seconds ON / 30 seconds OFF for 5–10 minutes.
  - Target Size: 80–120 nm.
  - QC Check: Solution should turn from milky white (MLVs) to translucent/opalescent (SUVs).

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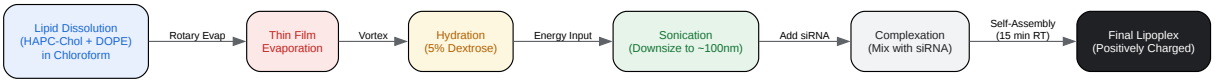
Workflow 2: Lipoplex Assembly (siRNA Loading)

Principle: Mixing the pre-formed cationic liposomes with anionic siRNA creates "Lipoplexes" via self-assembly. The N/P Ratio (Nitrogen in lipid / Phosphate in RNA) is the critical variable.

Protocol:

- Prepare siRNA Solution: Dilute siRNA in 5% Dextrose.
- Mixing: Add the siRNA solution dropwise to the **HAPC-Chol** liposome solution while vortexing gently.
  - Recommended Charge Ratio (+/-): 7:1 (Lipid Nitrogen : siRNA Phosphate).
  - Why 7:1? Hattori et al. demonstrated that a high positive charge excess is required for complete siRNA protection and efficient cellular uptake [1].
- Incubation: Incubate at Room Temperature for 15–20 minutes to allow complex maturation.
- Final QC: Measure Zeta Potential. A successful lipoplex should have a Zeta potential of +35 to +50 mV.

Visualization: Lipoplex Fabrication Workflow



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Caption: Step-by-step assembly of **HAPC-Chol** lipoplexes. The transition from hydration to sonication is critical for size control.

Workflow 3: Intravenous Injection Protocol

Safety Warning: Cationic liposomes can cause acute toxicity (embolism or complement activation) if injected too rapidly or at too high a concentration.

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Pre-Injection Preparation

- Animal Model: Mice (e.g., BALB/c or C57BL/6), 6–8 weeks old.
- Dose Calculation:
  - Typical siRNA dose: 10–20 µg siRNA per mouse (approx. 0.5–1.0 mg/kg).
  - Injection Volume: 150–200 µL (Max 10 mL/kg body weight).
- Warming: Warm the lipoplex solution to 37°C immediately before injection to prevent cold shock and vascular constriction.

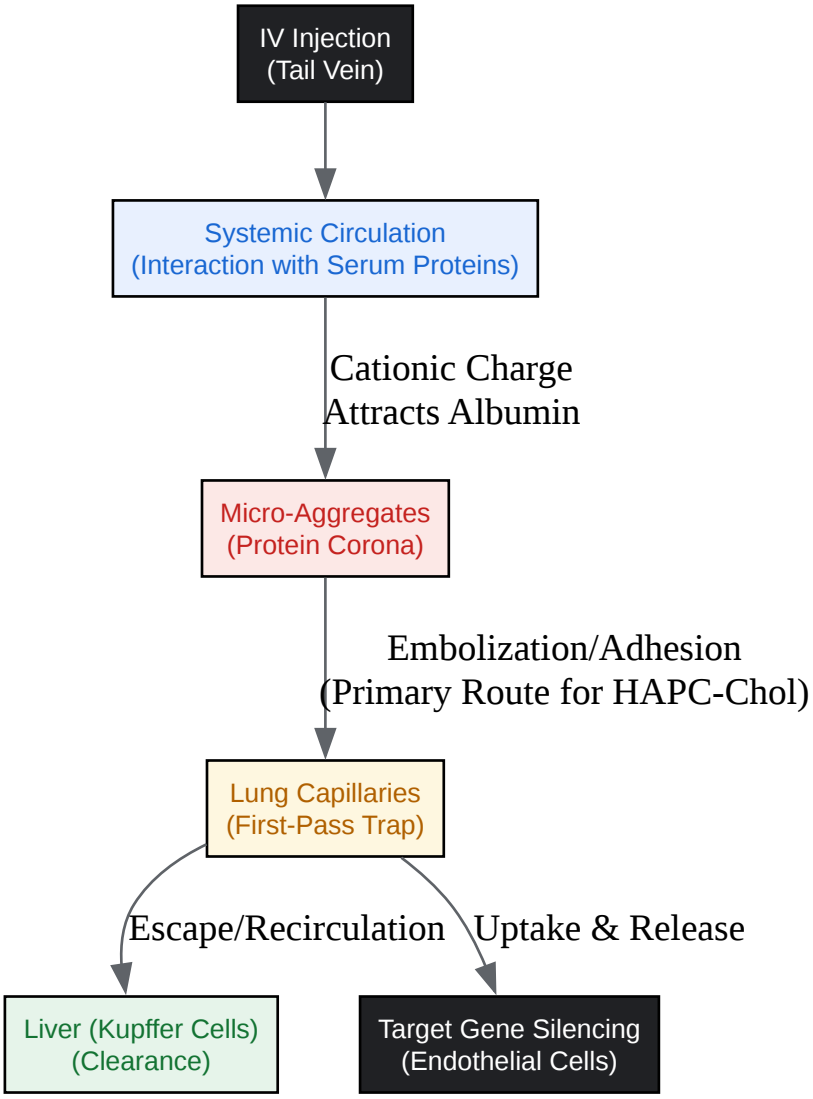
Tail Vein Injection Technique

- Restraint: Place the mouse in a restrainer.
- Dilation: Warm the tail with a heat lamp (or warm water gauze) for 1–2 minutes to dilate the lateral tail veins.
- Needle Selection: Use a 27G to 30G insulin syringe.
- Insertion:
  - Hold the tail taut.
  - Insert the needle bevel-up at a shallow angle (10–15°) into the lateral vein (approx. 1/3 from the tail base).
- Verification: Gently pull back the plunger slightly; blood "flashback" confirms entry.
- Administration:
  - Rate: Inject slowly (over 5–10 seconds). Rapid injection of cationic lipids can cause immediate pulmonary embolism or cardiac arrest.
  - Observation: If resistance is felt or a subcutaneous bleb forms, stop immediately and reposition.

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- Hemostasis: Apply gentle pressure with sterile gauze for 30 seconds.

Visualization: In Vivo Biodistribution Logic



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Caption: The biodistribution pathway of **HAPC-Chol**.[1][3][4] The cationic charge promotes lung accumulation via the 'First-Pass' effect [1].

Troubleshooting & QC Parameters

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Issue	Probable Cause	Corrective Action
Precipitation upon mixing	Salt concentration too high.	Ensure siRNA and Liposomes are in 5% Dextrose (salt-free) during mixing.
Animal death immediately post-injection	Pulmonary embolism (aggregates) or rapid injection.	Check particle size (<150nm). Inject slower. Reduce lipid dose.
Low Gene Silencing	Poor endosomal escape or low N/P ratio.	Increase N/P ratio to 7:1. Confirm DOPE quality (oxidation).
Zeta Potential Neutral/Negative	Excess siRNA or insufficient lipid.	Recalculate molar ratios. Ensure HAPC-Chol is not degraded.

References

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